

An In-depth Technical Guide to Diethyl Phthalate-d10

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Compound of Interest

Compound Name: Diethyl phthalate-d10

Cat. No.: B12407288

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl phthalate-d10 (DEP-d10) is the deuterated form of Diethyl Phthalate (DEP), a widely used plasticizer and solvent. In DEP-d10, ten hydrogen atoms on the two ethyl groups have been replaced by deuterium atoms. This isotopic labeling makes it an invaluable tool in analytical chemistry, particularly in mass spectrometry-based quantitative analysis, where it serves as an ideal internal standard. Its chemical and physical properties are nearly identical to those of its non-deuterated counterpart, allowing it to mimic the behavior of the analyte during sample preparation and analysis, while its increased mass allows for its clear differentiation in a mass spectrometer.

Chemical and Physical Properties

The physicochemical properties of Diethyl Phthalate are summarized in the table below. The properties of DEP-d10 are expected to be very similar, with the primary difference being its molecular weight.

Property	Value
Molecular Formula	C ₁₂ H ₄ D ₁₀ O ₄
Molecular Weight	232.30 g/mol
Appearance	Colorless oily liquid
Boiling Point	298-299 °C (for DEP)[1]
Melting Point	-3 °C (for DEP)[1]
Density	~1.12 g/cm ³ at 25 °C (for DEP)[1]
Solubility	Insoluble in water; soluble in organic solvents like ethanol, ether, and benzene (for DEP)

Synthesis

The synthesis of Diethyl Phthalate is typically achieved through the esterification of phthalic anhydride with ethanol in the presence of a strong acid catalyst, such as sulfuric acid. The synthesis of **Diethyl phthalate-d10** follows the same principle, utilizing deuterated ethanol (ethanol-d6, C₂D₅OD) in place of standard ethanol.

Applications in Research and Development

The primary application of **Diethyl phthalate-d10** is as an internal standard for the quantitative analysis of phthalates in various matrices, including:

- Environmental samples: soil, water, and air.
- Food and beverages: detecting migration from packaging materials.[2]
- Consumer products: toys, cosmetics, and medical devices.
- Biological samples: urine and blood, for exposure assessment.

Its use as an internal standard is crucial for correcting for the loss of analyte during sample preparation and for variations in instrument response, thereby improving the accuracy and precision of the analytical results.

Experimental Protocols

General Protocol for Quantification of Phthalates using GC-MS with Diethyl Phthalate-d10 as an Internal Standard

This protocol outlines a general procedure for the analysis of phthalates in a liquid sample, such as a beverage or a liquid extract of a solid sample.

1. Reagents and Materials:

- Solvents: Isohexane, Acetone (analytical grade, tested for phthalate contamination).
- Standards: Certified reference standards of the target phthalates.
- Internal Standard Stock Solution: A solution of **Diethyl phthalate-d10** in a suitable solvent (e.g., isohexane) at a known concentration (e.g., 0.5 g/L).[\[3\]](#)
- Calibration Standards: A series of solutions containing known concentrations of the target phthalates and a constant concentration of the **Diethyl phthalate-d10** internal standard.
- Glassware: Volumetric flasks, pipettes, vials with PTFE-lined caps (all glassware should be thoroughly cleaned and rinsed with acetone and isohexane to avoid phthalate contamination).[\[3\]](#)

2. Sample Preparation (Liquid-Liquid Extraction):

- Accurately measure a known volume of the liquid sample into a separatory funnel.
- Add a precise volume of the **Diethyl phthalate-d10** internal standard stock solution to the sample.
- Add a suitable extraction solvent (e.g., isohexane).[\[3\]](#)
- Shake the funnel vigorously for a specified time to ensure thorough mixing and extraction of the phthalates into the organic layer.
- Allow the layers to separate.

- Collect the organic layer.
- Repeat the extraction process with fresh solvent for exhaustive extraction.
- Combine the organic extracts.
- Concentrate the combined extract to a small, known volume under a gentle stream of nitrogen.[3]
- The concentrated extract is now ready for GC-MS analysis.

3. GC-MS Analysis:

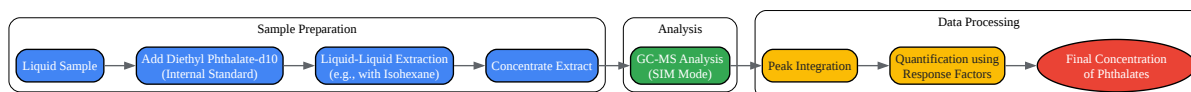
- Gas Chromatograph (GC) Conditions:
 - Column: A suitable capillary column for phthalate analysis (e.g., DB-1).[4]
 - Injector: Splitless mode at a temperature of 280°C.[4]
 - Oven Temperature Program: An appropriate temperature gradient to separate the target phthalates. A typical program might start at 80°C, ramp up to 250°C, and hold for a few minutes.[4]
 - Carrier Gas: Helium or Hydrogen.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Impact (EI).[5]
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity.[5]
 - Monitored Ions: Specific quantifier and qualifier ions for each target phthalate and for **Diethyl phthalate-d10**. For DEP, a characteristic ion is m/z 149, which corresponds to the protonated phthalic anhydride fragment. For DEP-d10, the corresponding fragment would be expected at a higher m/z due to the presence of deuterium.

4. Data Analysis:

- Identify the peaks corresponding to the target phthalates and **Diethyl phthalate-d10** based on their retention times and characteristic ions.
- Integrate the peak areas for the quantifier ion of each analyte and the internal standard.
- Calculate the response factor (RF) for each analyte relative to the internal standard using the calibration standards.
- Quantify the concentration of each phthalate in the sample using the following formula:

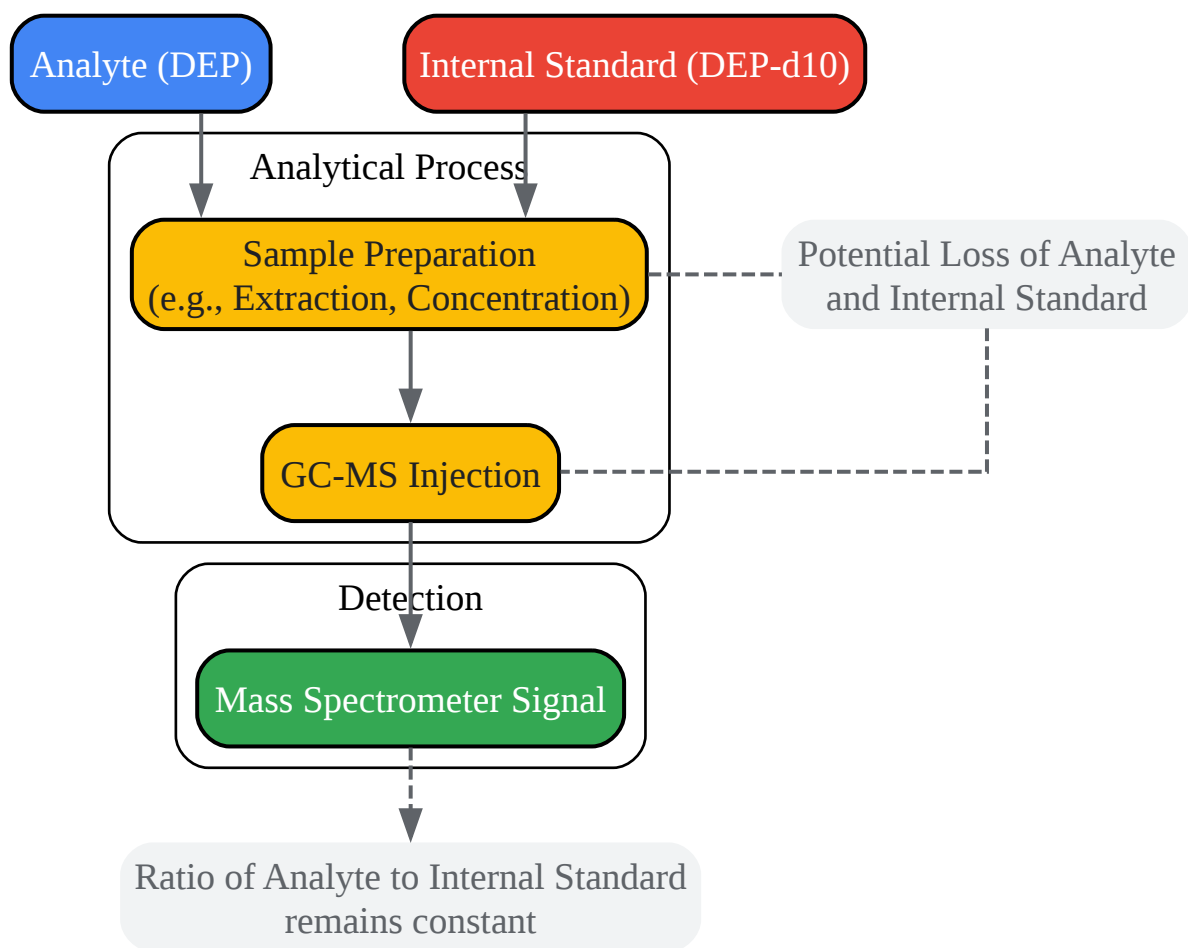
$$\text{Concentration of Analyte} = (\text{Area of Analyte} / \text{Area of IS}) * (\text{Concentration of IS} / \text{RF})$$

Visualizations



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Caption: Experimental workflow for phthalate analysis.



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Caption: Principle of internal standard quantification.

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